

furfuryl mercaptan purity requirements for research

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Compound Focus: Furfuryl mercaptan

CAS No.: 98-02-2

Cat. No.: S584587

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Purity Specifications and Physical Data

For procurement and initial quality control, the following table summarizes the key specifications for a commercially available Fragrance Grade (FG) **furfuryl mercaptan**, which is often used in research. This grade complies with guidelines from IFRA (International Fragrance Association) and JECFA (Joint FAO/WHO Expert Committee on Food Additives) [1].

Parameter	Specification
Assay (Purity)	≥ 97% [1]
Grade	Fragrance Grade (FG) [1]
Density	1.132 g/mL at 25 °C [1]
Boiling Point	155 °C [1]
Refractive Index	n _{20/D} 1.531 [1]
Flash Point	45 °C (closed cup) [1]
Storage Note	Darkens on storage [1] [2]

Analytical Methods for Detection and Quantification

While standard operating procedures (SOPs) for sample preparation were not available in the search results, several high-sensitivity analytical techniques are reported in the literature for detecting and quantifying **furfuryl mercaptan**.

- **High-Performance Liquid Chromatography (HPLC):** A reversed-phase HPLC method with Diode Array Detection (DAD) has been developed for simultaneous determination of furan derivatives. Key parameters include [3]:
 - **Column:** Zorbax Eclipse (XDB-C8 4.6 × 150 mm, 5 μm)
 - **Mobile Phase:** Gradient of 0.1% acetic acid in water (A) and methanol (B)
 - **Flow Rate:** 0.5 mL/min
 - **Detection Wavelengths:** 217 nm (FFA), 284 nm (HMF), and 250 nm (2-FA and HMFA)
 - **Method Performance:** Linearity, accuracy (recovery ≥ 89.9%), and precision (inter- and intraday RSD ≤ 4.5%) were validated. Limits of detection (LOD) ranged between 0.11–0.76 μg/mL.
- **Surface-Enhanced Raman Scattering (SERS):** An ultra-sensitive SERS substrate (Au/Ag@MIL(Fe)) has been designed for trace detection of **furfuryl mercaptan** in both solution and gaseous states [4]. This method is noted for its short response time, high sensitivity, and specific "fingerprint" signatures, making it suitable for detecting low concentrations that are relevant to food quality and safety [4].

Troubleshooting Common Experimental Issues

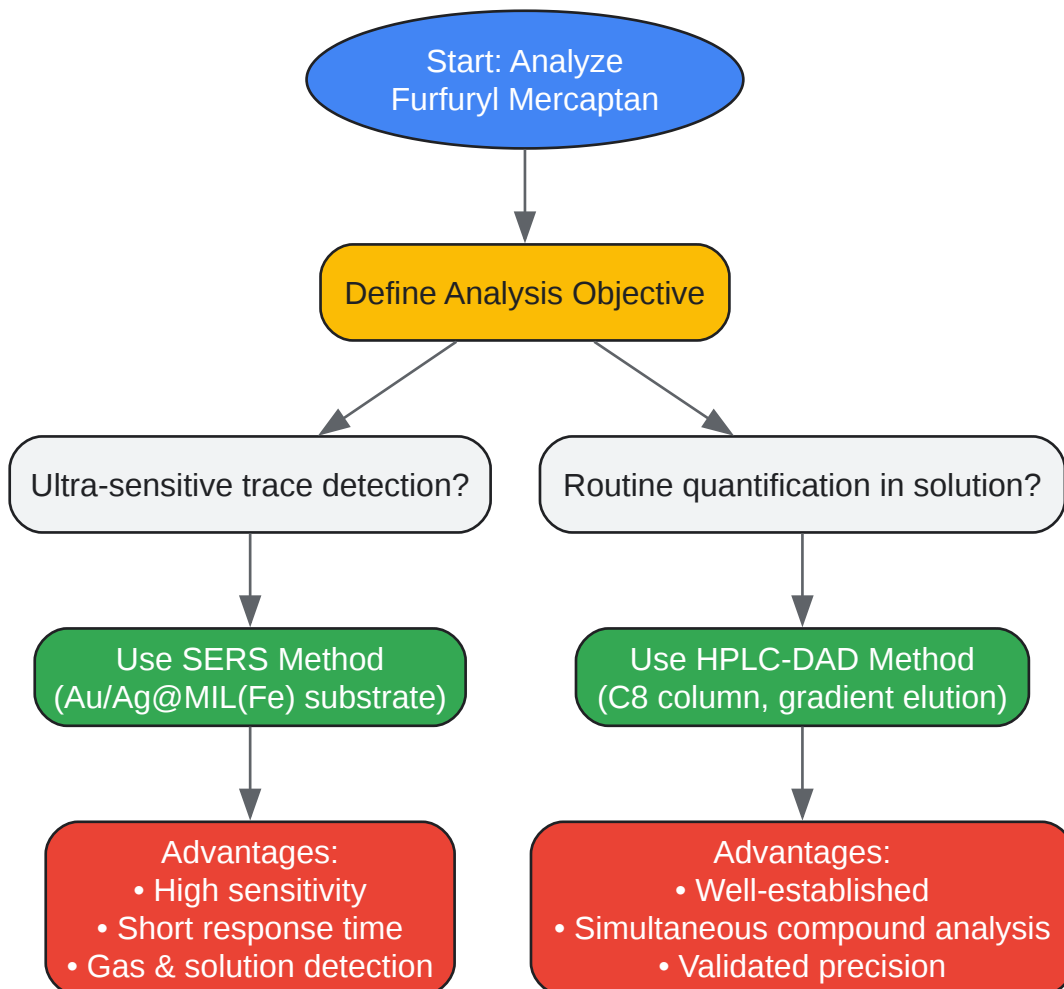
Here are solutions to some frequently encountered problems when working with **furfuryl mercaptan**.

Problem	Possible Cause & Solution
Compound Degradation/Instability	The compound is known to be unstable and darken during storage [1] [2]. Solution: Form an inclusion complex with β-cyclodextrin . Research confirms this significantly improves thermal stability, enhances water dispersibility, and provides a long-lasting effect [2].
Low Aqueous Solubility	Furfuryl mercaptan is soluble in oils but practically insoluble in water [2]. This can

challenge its application in aqueous systems. **Solution:** The **β -cyclodextrin inclusion complex** also effectively addresses this issue by improving its dispersibility in water [2]. | | **Handling Hazard | Furfuryl mercaptan** is classified as a **Flammable Liquid (Category 3)** with a flash point of 45°C [1]. **Solution:** Use appropriate personal protective equipment (PPE) including eyeshields, faceshields, gloves, and a respirator filter. Ensure proper ventilation and avoid ignition sources [1]. |

Experimental Workflow for Analysis

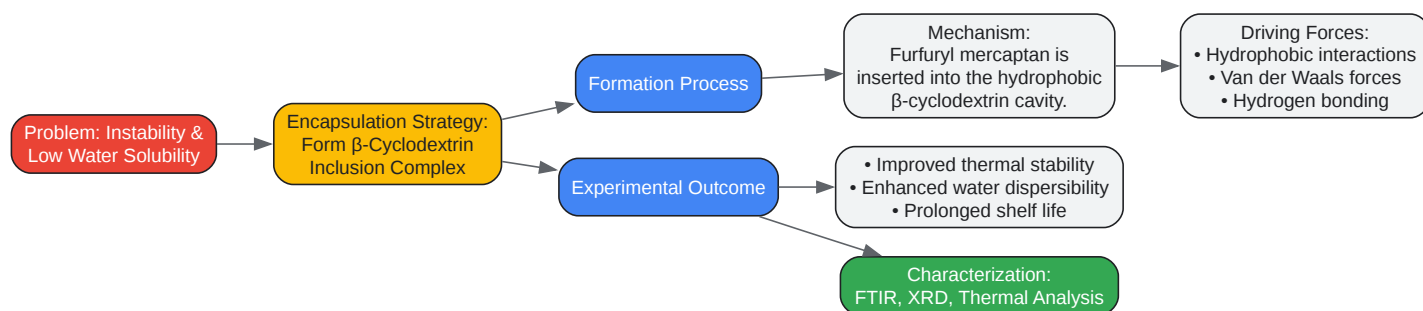
The following diagram outlines a general decision workflow for selecting an analytical method, based on the capabilities described in the research.



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Addressing Stability and Solubility with Encapsulation

A prominent research solution to the challenges of instability and low aqueous solubility is the formation of an inclusion complex with β -cyclodextrin. The diagram below details the process and outcomes of this encapsulation, which is characterized using techniques like FTIR, XRD, and thermal analysis [2].



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